

Spectroscopic Analysis of Tetraamminecopper(II) Sulfate Monohydrate: A Technical Guide

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Compound of Interest

Compound Name: *Tetraamminecopper(II) sulfate hydrate*

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This technical guide provides an in-depth exploration of the spectroscopic properties of tetraamminecopper(II) sulfate monohydrate, $[\text{Cu}(\text{NH}_3)_4]\text{SO}_4 \cdot \text{H}_2\text{O}$. This classic coordination complex, known for its vibrant deep blue-violet color, serves as an excellent model for understanding ligand field theory and the application of various spectroscopic techniques in the characterization of metal complexes.^[1] This document details the synthesis, electronic and vibrational spectroscopy, and the underlying molecular structure of this compound.

Molecular Structure and Bonding

The crystal structure of tetraamminecopper(II) sulfate monohydrate reveals a square pyramidal geometry for the complex cation, which is more accurately formulated as $[\text{Cu}(\text{NH}_3)_4(\text{H}_2\text{O})]^{2+}$.^[1] ^[2] The four ammonia (NH_3) ligands occupy the equatorial positions, forming a square plane around the central copper(II) ion.^[1] A water molecule occupies the apical position.^[1] This coordination geometry is a consequence of the d^9 electronic configuration of $\text{Cu}(\text{II})$, which leads to a Jahn-Teller distortion from a perfect octahedral geometry.^{[3][4]}

Experimental Protocols

Synthesis of Tetraamminecopper(II) Sulfate Monohydrate

The synthesis of tetraamminecopper(II) sulfate monohydrate is a common undergraduate laboratory experiment that involves the displacement of water ligands from the pale blue hexaaquacopper(II) ion by ammonia.^{[5][6][7]}

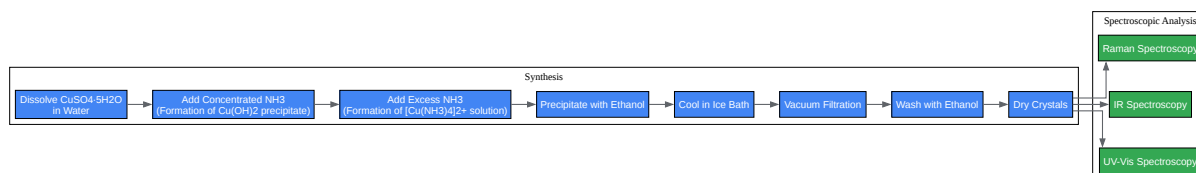
Materials:

- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Concentrated ammonia solution (NH_3)
- Ethanol
- Distilled water
- Beakers
- Stirring rod
- Funnel
- Filter paper
- Ice bath

Procedure:

- Dissolve a known mass of copper(II) sulfate pentahydrate in a minimum amount of distilled water in a beaker with gentle stirring.^{[5][6]}
- In a fume hood, slowly add concentrated ammonia solution to the copper(II) sulfate solution while stirring. A light blue precipitate of copper(II) hydroxide will initially form.^[5]

- Continue adding excess ammonia solution until the precipitate dissolves, and a deep blue-violet solution of the tetraamminecopper(II) complex is formed.[5]
- To precipitate the complex, add ethanol to the solution with stirring.[5][6][8] The tetraamminecopper(II) sulfate is less soluble in the ethanol-water mixture.
- Cool the mixture in an ice bath to maximize crystal formation.[5][6]
- Collect the deep blue crystals by vacuum filtration.[5][6]
- Wash the crystals with a small amount of cold ethanol to remove any soluble impurities.[6]
- Dry the crystals on the filter paper or in a desiccator.



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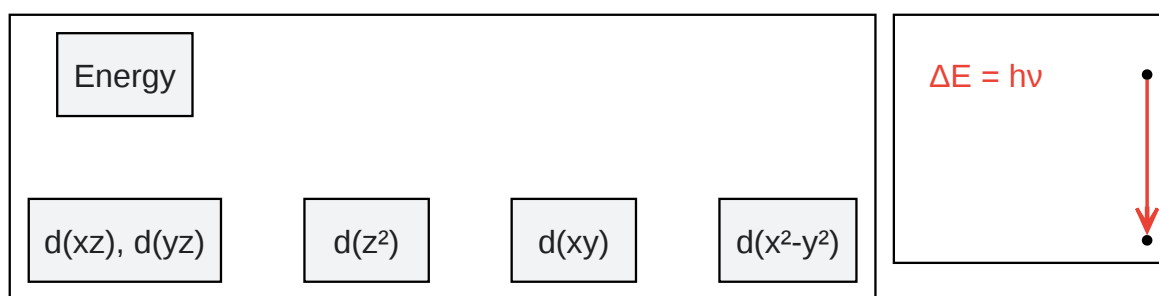
Figure 1: Experimental workflow for the synthesis and spectroscopic analysis of tetraamminecopper(II) sulfate monohydrate.

Spectroscopic Characterization

UV-Visible Spectroscopy

The deep blue-violet color of the tetraamminecopper(II) complex is due to the absorption of light in the visible region, which corresponds to the promotion of an electron from a lower energy d-orbital to a higher energy d-orbital (a d-d transition).[1] For the $[\text{Cu}(\text{NH}_3)_4(\text{H}_2\text{O})]^{2+}$ ion, the absorption maximum (λ_{max}) is typically observed in the range of 600-650 nm.[7]

The d-orbitals of the Cu(II) ion are split into different energy levels by the electrostatic field of the ligands. In a simplified square planar geometry (approximating the four equatorial ammonia ligands), the d-orbitals split as shown in Figure 2. The observed electronic transition is primarily attributed to the excitation of an electron from the filled d_{z^2} , d_{xy} , or d_{xz}/d_{yz} orbitals to the half-filled $d_{x^2-y^2}$ orbital.



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Figure 2: Simplified d-orbital energy level diagram for a square planar Cu(II) complex, showing a possible electronic transition.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the vibrational modes of the ligands and the counter-ion in the complex. The key vibrational modes for tetraamminecopper(II) sulfate monohydrate are associated with the ammonia ligands and the sulfate anion.

Vibrational Mode	Wavenumber (cm ⁻¹)	Reference
N-H Stretching	3100-3400	[1]
N-H Stretching (specific)	3144	[1][9]
Sulfone Group (S=O) related	~1313	[9]
Cu-N Stretching	~422	[10]

The N-H stretching vibrations of the coordinated ammonia molecules are observed in the high-frequency region.[1] The position of the Cu-N stretching vibration provides direct evidence for the coordination of the ammonia ligands to the copper ion.

Raman Spectroscopy

Raman spectroscopy provides complementary information to IR spectroscopy, particularly for symmetric vibrations. For tetraamminecopper(II) sulfate monohydrate, Raman spectroscopy can be used to identify the vibrational modes of both the complex cation and the sulfate anion.

Vibrational Mode	Wavenumber (cm ⁻¹)	Reference
Totally Symmetric Cu-N Stretch (A _{1g})	~420	[1]
B _{1g} Cu-N Stretch	~375	[1]

The totally symmetric Cu-N stretching mode is a characteristic feature in the Raman spectrum of the [Cu(NH₃)₄]²⁺ cation.[1]

Conclusion

The spectroscopic analysis of tetraamminecopper(II) sulfate monohydrate provides a comprehensive understanding of its electronic structure and molecular vibrations. UV-Visible spectroscopy reveals the d-d electronic transitions responsible for its characteristic color, which can be explained by ligand field theory and the Jahn-Teller effect. Infrared and Raman spectroscopies confirm the coordination of the ammonia ligands to the copper(II) center and provide information about the vibrational modes of the complex ion and the sulfate counter-ion.

These techniques, coupled with a well-established synthesis protocol, make this compound an ideal subject for both educational and research purposes in the field of coordination chemistry.

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References

- 1. Tetraamminecopper(2+) Sulfate|Research Grade [[benchchem.com](https://www.benchchem.com)]
- 2. Tetraamminecopper(II) sulfate - Wikipedia [en.wikipedia.org]
- 3. coordination compounds - Why is tetraamminecopper(II) a square planar and not a tetrahedral species? - Chemistry Stack Exchange [chemistry.stackexchange.com]
- 4. coordination compounds - Why is the tetraamminecopper(II) ion square planar? - Chemistry Stack Exchange [chemistry.stackexchange.com]
- 5. scribd.com [[scribd.com](https://www.scribd.com)]
- 6. labguider.com [[labguider.com](https://www.labguider.com)]
- 7. uv visible light absorption spectrum of copper complexes why are copper(I) compounds colourless spectra of hexaaquacopper(II) diaquatetraamminecopper(II) hexaamminecopper(II) complex ions Doc Brown's chemistry revision notes [[docbrown.info](https://www.docbrown.info)]
- 8. prepchem.com [[prepchem.com](https://www.prepchem.com)]
- 9. ijses.com [[ijses.com](https://www.ijses.com)]
- 10. researchgate.net [[researchgate.net](https://www.researchgate.net)]
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